

The Pervasive Threat of Tributyltin Bromide to Marine Ecosystems: A Toxicological Deep Dive

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Compound of Interest

Compound Name: Tributyltin bromide

Cat. No.: B074636

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A comprehensive technical guide detailing the profound toxicological impacts of **Tributyltin bromide** (TBTB) on marine life has been compiled for researchers, scientists, and drug development professionals. This whitepaper synthesizes current scientific findings on the acute and chronic toxicity, endocrine disruption, immunotoxicity, and neurotoxicity of this pervasive environmental contaminant. It provides a granular look at the experimental protocols used to ascertain these effects and visualizes the complex biological interactions through detailed signaling pathway diagrams.

Tributyltin (TBT) compounds, including **Tributyltin bromide**, have been widely used as biocides in anti-fouling paints for marine vessels.^{[1][2]} Their effectiveness in preventing the growth of marine organisms on ship hulls has led to their widespread distribution in aquatic environments, where they exhibit high toxicity to non-target marine life.^{[1][2]} The toxic effects are primarily attributed to the tributyltin cation ($(C_4H_9)_3Sn^+$), making findings on various TBT compounds broadly applicable to TBTB.^[1]

Quantitative Analysis of TBTB Toxicity

The toxicity of **Tributyltin bromide** varies significantly across different marine species and life stages. Larval and juvenile organisms consistently demonstrate higher sensitivity to TBT exposure.^[3] The following table summarizes key quantitative data on the toxicological effects of TBT compounds on a range of marine organisms.

Marine Organism Category	Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Fish	Oncorhynchus tshawytscha (Chinook salmon), juvenile	LC50	1.46	96 hours	[3]
Cyprinodon variegatus (Sheepshead minnow), subadult	LC50	25.9	96 hours	[3]	
Multiple Species	LC50	2.1 - 400	48-96 hours		
Multiple Species	Chronic NOEC (mortality)	0.6	30 days		
Crustaceans	Acartia tonsa (Copepod)	LC50	0.13	48-96 hours	
Palaemonetes pugio	LC50	19.5	96 hours		
Daphnia magna	EC50	2.2 - 6.6	48-96 hours		
Lobster larvae	Growth cessation	1.0	-	[4]	
Molluscs	Crassostrea gigas (Pacific oyster), larvae	LC50	1.557	96 hours	[3]

Crassostrea gigas (Pacific oyster), adult	LC50	282.2	96 hours	[3]
Nucella lapillus (Dogwhelk)	Imposex induction	>0.007 (as Sn)	-	[5]
Buccinum undatum (Common whelk), juvenile	Reduced growth	≥0.004 (as Sn)	-	[5]
Algae	Tetraselmis tetraele	NOEC (chlorophyll content)	1.0	- [6]
Nannochloropsis oculata	LOEC (chlorophyll content)	0.1 - 0.5	-	[6]
Freshwater phytoplankton	Photosynthesis inhibition	0.1	-	

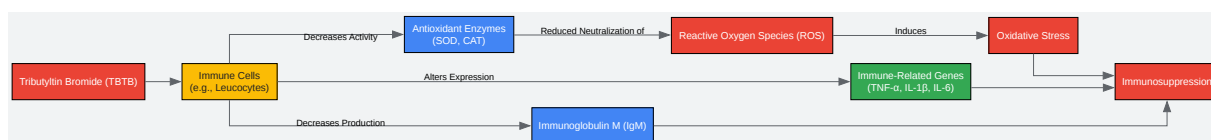
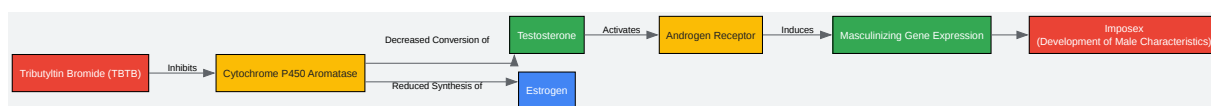
LC50: Lethal concentration for 50% of the test population. EC50: Effective concentration for 50% of the test population. NOEC: No Observed Effect Concentration. LOEC: Lowest Observed Effect Concentration.

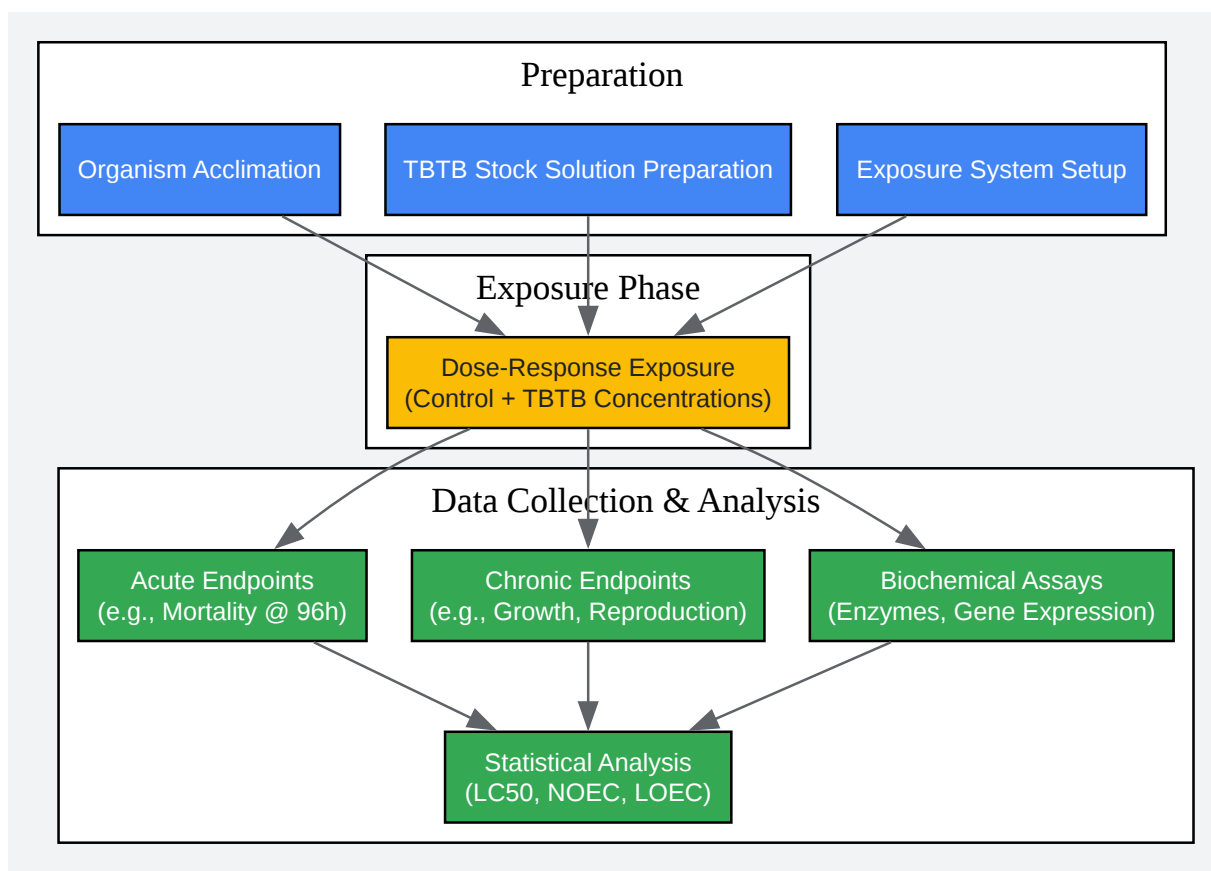
Core Toxicological Mechanisms and Signaling Pathways

Tributyltin bromide exerts its toxicity through multiple mechanisms, most notably endocrine disruption, immunotoxicity, and neurotoxicity.

Endocrine Disruption: The Phenomenon of Imposex

One of the most well-documented effects of TBT is the induction of "imposex" in female gastropods, where they develop male sexual characteristics.[7] This is primarily caused by the disruption of hormone metabolism. TBT is known to inhibit the enzyme cytochrome P450 aromatase, which is responsible for converting androgens to estrogens.[8] This inhibition leads to an accumulation of testosterone, triggering the development of male sex organs in females and ultimately causing sterility and population decline.[8][9]





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References

- 1. healthandenvironment.org [healthandenvironment.org]
- 2. Tributyltin - Wikipedia [en.wikipedia.org]
- 3. epa.gov [epa.gov]
- 4. EXTOTOXNET PIP - TRIBUTYLTIN (TBT) [extotoxnet.orst.edu]
- 5. Imposex induction in laboratory reared juvenile *Buccinum undatum* by tributyltin (TBT) - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. researchgate.net [researchgate.net]
- 7. Status and Trends in the Levels of Imposex in Marine Gastropods (TBT in Shellfish) [oap.ospar.org]
- 8. Mechanisms of imposex induction in the mud snail, Ilyanassa obsoleta: TBT as a neurotoxin and aromatase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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